

An In-depth Technical Guide to Diethyl (2,6-dichlorobenzyl)phosphonate

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Compound of Interest

Compound Name:	Diethyl (2,6-dichlorobenzyl)phosphonate
Cat. No.:	B1306200

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl (2,6-dichlorobenzyl)phosphonate is an organophosphorus compound belonging to the class of benzylphosphonates. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and potential biological activities, collating available data for researchers and professionals in drug development and related scientific fields.

Chemical Properties

While specific experimental data for **Diethyl (2,6-dichlorobenzyl)phosphonate** is limited in publicly available literature, the fundamental properties can be summarized.

Property	Value	Reference
CAS Number	63909-56-8	
Molecular Formula	C ₁₁ H ₁₅ Cl ₂ O ₃ P	
Molecular Weight	297.11 g/mol	
Boiling Point	199 °C (at ambient pressure)	

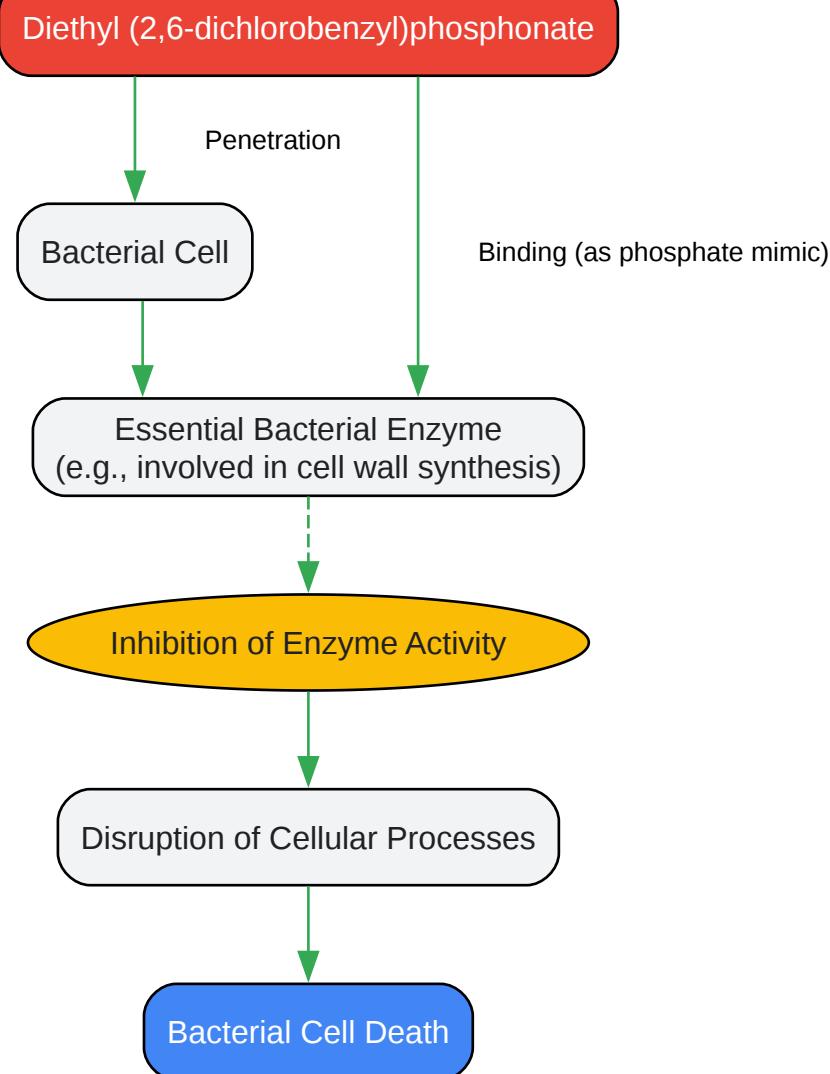
Synthesis

The primary method for the synthesis of **Diethyl (2,6-dichlorobenzyl)phosphonate** is the Michaelis-Arbuzov reaction.^[1] This reaction involves the treatment of a trialkyl phosphite with an alkyl halide.^[1] In this specific case, triethyl phosphite is reacted with 2,6-dichlorobenzyl halide (e.g., bromide or chloride).

Experimental Protocol: Michaelis-Arbuzov Synthesis

A general procedure, adapted from known syntheses of related benzylphosphonates, is as follows:

- **Reaction Setup:** A round-bottom flask is charged with a stoichiometric excess of triethyl phosphite. The flask is equipped with a reflux condenser and a dropping funnel containing 2,6-dichlorobenzyl halide. The reaction is typically performed under an inert atmosphere (e.g., nitrogen or argon).
- **Reaction Execution:** The triethyl phosphite is heated to a temperature typically ranging from 120 to 160 °C.^[1] The 2,6-dichlorobenzyl halide is then added dropwise to the heated triethyl phosphite.
- **Reaction Monitoring:** The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or ^{31}P NMR spectroscopy.
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled to room temperature. The excess triethyl phosphite and the ethyl halide byproduct are removed under reduced pressure. The crude product is then purified, typically by vacuum distillation or column chromatography on silica gel, to yield **Diethyl (2,6-dichlorobenzyl)phosphonate**.



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References

- 1. Michaelis–Arbuzov reaction - Wikipedia [en.wikipedia.org]
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